

Application Note: Precision Preparation of 2,4-D Sodium Salt Stock Solution

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Compound of Interest

Compound Name:	Sodium (2,4-dichlorophenoxy)acetate
CAS No.:	2702-72-9
Cat. No.:	B1343606

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Abstract & Introduction

2,4-Dichlorophenoxyacetic acid (2,4-D) is a synthetic auxin critical for somatic embryogenesis and callus induction in plant tissue culture. While often available as a free acid, the sodium salt monohydrate form (CAS 7084-86-8) offers a distinct advantage: direct water solubility. Unlike the free acid, which requires co-solvents (ethanol) or alkalinization (NaOH/KOH) to dissolve, the sodium salt dissociates readily in water, minimizing the introduction of cytotoxic solvents or pH fluctuations into sensitive culture systems.

This protocol details the preparation of a high-integrity stock solution, emphasizing the stoichiometry required to normalize activity against free-acid protocols and the sterilization methods best suited for long-term stability.

Scientific Principles & Calculations

The Stoichiometry of Activity

In tissue culture protocols, concentrations are frequently cited in mg/L of 2,4-D Free Acid or in Micromolar (μM). When using the Sodium Salt Monohydrate, researchers must account for the molecular weight difference to deliver the correct number of active auxin molecules.

Key Parameters:

- 2,4-D Free Acid (Active Moiety): MW = 221.04 g/mol
- 2,4-D Sodium Salt Monohydrate: MW = 261.03 g/mol [1]

Correction Factor: To prepare a stock solution where 1 mL delivers the equivalent of 1 mg of 2,4-D Free Acid:

Concentration Standards

Desired Stock Concentration	Target: Free Acid Equivalent	Target: Direct Salt Weight	Calculation Logic
1 mg/mL (Acid Equiv)	1.0 mg/mL	1.18 mg/mL	Use this if your media recipe specifies "2,4-D" (Acid) but you are using the Salt.
1 mg/mL (Salt)	0.85 mg/mL	1.0 mg/mL	Use this if your media recipe specifically calls for "2,4-D Sodium Salt".
10 mM (Molar)	2.21 mg/mL	2.61 mg/mL	Preferred for precise physiological studies.

Materials & Equipment

Reagents

- 2,4-D Sodium Salt Monohydrate: High purity (Plant Cell Culture Tested, ≥98%).
- Solvent: Ultrapure Water (Milli-Q or Double Distilled, 18.2 MΩ·cm).
- Sterilization: 0.22 μm PES (Polyethersulfone) or PVDF Syringe Filter. Note: PES is low-protein binding and chemically resistant.

Equipment

- Analytical Balance (Precision ±0.1 mg).

- Vortex Mixer or Magnetic Stir Plate.
- Sterile 15 mL or 50 mL Polypropylene Conical Tubes (Falcon/Corning).
- Sterile Syringes (10 mL - 20 mL).

Protocol: Step-by-Step Preparation

Phase 1: Solubilization

Rationale: The sodium salt is water-soluble. Heating or adding NaOH is unnecessary and may degrade the compound or alter the pH of the final media unpredictably.

- Calculate Volume: Determine the total volume of stock required (e.g., 50 mL).
- Weighing:
 - To make a 1 mg/mL (Free Acid Equivalent) stock: Weigh 59.05 mg of 2,4-D Sodium Salt Monohydrate.
 - To make a 1 mg/mL (Direct Salt) stock: Weigh 50.0 mg of 2,4-D Sodium Salt Monohydrate.
- Dissolution:
 - Transfer the powder to a clean beaker or conical tube.
 - Add approximately 80% of the final volume (e.g., 40 mL) of Ultrapure Water.
 - Vortex or stir gently at room temperature. The powder should dissolve instantly or within minutes.
- Final Volume:
 - Transfer the solution to a volumetric flask or graduated cylinder.
 - Bring to final volume (50 mL) with Ultrapure Water.
 - Invert to mix.

Phase 2: Sterilization & Aliquoting

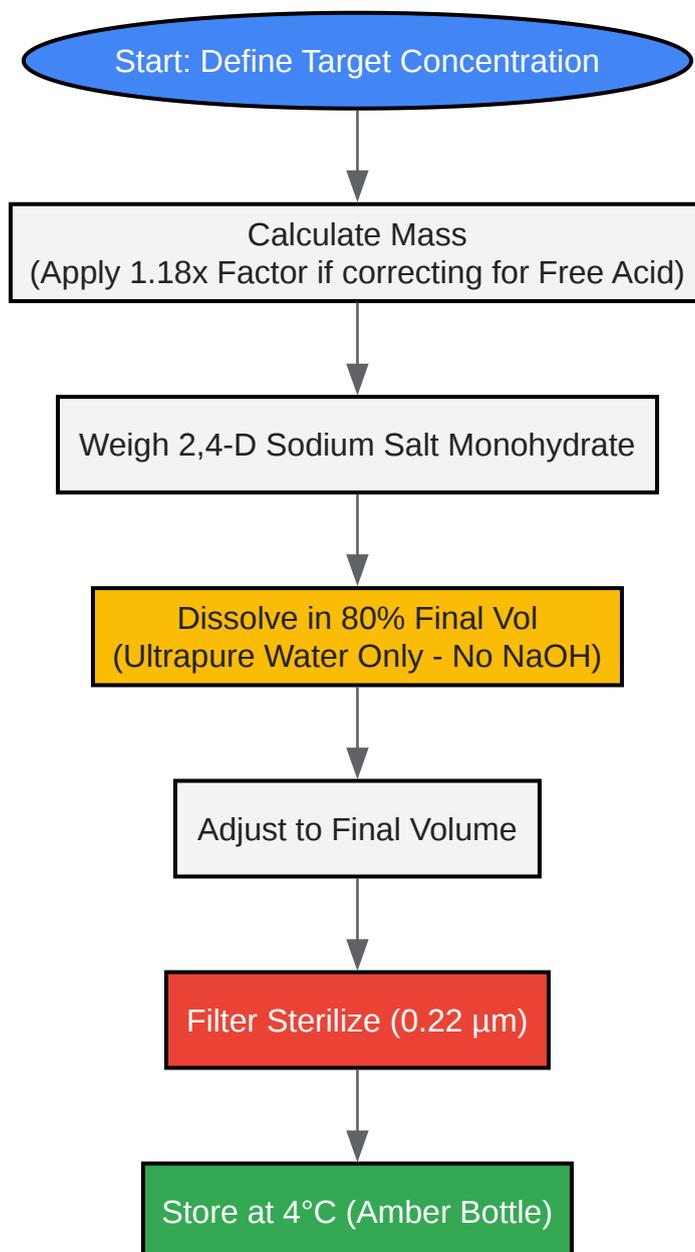
Rationale: While 2,4-D is heat stable and can be autoclaved within media, stock solutions are best filter-sterilized. Autoclaving stock solutions in small volumes can lead to evaporation, altering the concentration. Filter sterilization ensures the stock remains at a precise known concentration.

- Prepare Syringe: Draw the dissolved solution into a sterile syringe.
- Filtration: Attach a 0.22 μm PES filter to the syringe.
- Dispense: Push the solution through the filter into a sterile, opaque (amber) container or wrap a clear sterile tube in aluminum foil.
 - Tip: Discard the first 1 mL of filtrate to remove any potential extractables from the filter membrane.

Phase 3: Storage

- Temperature: Store at 2°C to 8°C (Refrigerator) for up to 6 months. For long-term storage (>6 months), aliquot and freeze at -20°C.
- Light: 2,4-D is susceptible to photodecomposition over long periods. Always protect from light.

Visualization: Workflow Diagram



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Figure 1: Logical workflow for the preparation of 2,4-D Sodium Salt stock solution, highlighting the critical dissolution step without base.

Troubleshooting & Quality Control

Observation	Probable Cause	Corrective Action
Precipitation	Saturation or Low Temp	2,4-D Na Salt is highly soluble (~45 mg/mL). If precipitating at 1 mg/mL, check water quality or warm slightly. Ensure you did not accidentally use the Free Acid form.
Contamination	Filter Failure	Discard stock. Use a fresh 0.22 µm filter and ensure aseptic technique in a laminar flow hood.
Callus Necrosis	Toxic Concentration	Verify if the media protocol required "Free Acid" or "Salt". If you weighed Salt 1:1 for a Free Acid recipe, you actually under-dosed (0.85x), which is usually fine. If you applied a correction factor twice, you may have overdosed.

References

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